

Tantalum(5+) oxalate safety data sheet and handling precautions.

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Compound of Interest

Compound Name: Tantalum(5+) oxalate

Cat. No.: B1619454

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Tantalum(5+) Oxalate: A Technical Safety and Handling Guide

This guide provides a detailed overview of the safety data and handling precautions for **Tantalum(5+) Oxalate**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets and chemical supplier information.

Chemical Identification and Physical Properties

Tantalum(5+) oxalate is an organometallic compound of tantalum. There appears to be some inconsistency in publicly available data regarding its precise molecular formula and weight. It is commonly listed with the CAS Number 31791-37-4.[1] The compound is generally described as a powder.[1][2] It is highly insoluble in water and is known to convert to tantalum oxide upon heating (calcination).[2]

Property	Value	Source
CAS Number	31791-37-4	[1]
Appearance	Powder	[1][2]
Solubility in H2O	Insoluble	[2]
Melting Point	N/A	[1][2]
Boiling Point	N/A	[1][2]

Hazard Identification and Classification

Tantalum(5+) oxalate is classified as a hazardous substance. The available safety information indicates that it is harmful if swallowed, in contact with skin, or inhaled. It is also reported to cause skin and eye irritation, and may cause respiratory irritation.[2]

Hazard Classification	GHS Codes
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.[1][2] H312: Harmful in contact with skin.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H332: Harmful if inhaled.[2] H335: May cause respiratory irritation.[2]
Hazard Codes	Xi (Irritant)

First-Aid Measures

In case of exposure to **Tantalum(5+) oxalate**, the following first-aid measures should be taken.

Exposure Route	First-Aid Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth. If the person is conscious, give plenty of water to drink. Seek immediate medical attention.
Inhalation	Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **Tantalum(5+) oxalate**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[3\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood, to avoid dust inhalation.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Personal Protective Equipment (PPE)

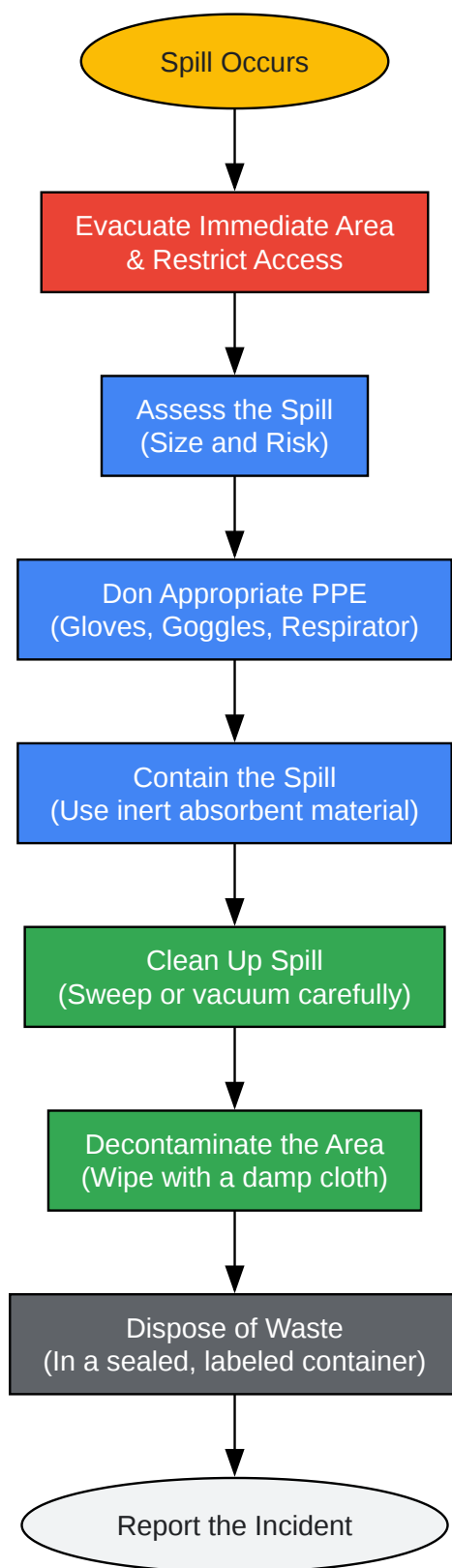
The following personal protective equipment is recommended when handling **Tantalum(5+) oxalate**.

PPE Type	Specifications
Eye/Face Protection	Tight-sealing safety goggles. [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective work clothing.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator for dusts. [4]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Workflow for Handling a **Tantalum(5+) Oxalate** Spill:



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Caption: Workflow for handling a **Tantalum(5+) oxalate** spill.

Disposal Considerations

Waste material should be disposed of in accordance with local, state, and federal regulations. Dispose of contents and container to an approved waste disposal plant.[5] Do not allow the material to be released into the environment.[6]

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